

Preparing Stock Solutions of L-006235 in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: L-006235

Cat. No.: B1673680

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Introduction

L-006235 is a potent, reversible, and selective inhibitor of cathepsin K, an enzyme implicated in bone resorption and collagen degradation.[1][2][3] Its utility in preclinical research, particularly in studies of osteoarthritis and other bone-related disorders, necessitates the accurate and consistent preparation of stock solutions.[4][5][6][7][8] Dimethyl sulfoxide (DMSO) is the recommended solvent for **L-006235**, offering high solubility.[1][3] This document provides a detailed protocol for the preparation, storage, and handling of **L-006235** stock solutions in DMSO to ensure experimental reproducibility and integrity of the compound.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **L-006235** is crucial for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	466.6 g/mol	[1][3]
Formula	C ₂₄ H ₃₀ N ₆ O ₂ S	[1][3]
Purity	≥98% (HPLC)	[1][3]
CAS Number	294623-49-7	[1][3]
Appearance	Solid Powder	[9]
Solubility in DMSO	Soluble up to 100 mM	[1][3][9]

Recommended Materials and Equipment

Materials:

- **L-006235** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Pipette tips

Equipment:

- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **L-006235** in DMSO. Adjustments can be made to the calculations for different desired concentrations.

1. Calculation of Required Mass:

To prepare a specific volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for 1 mL of 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 466.6 \text{ g/mol} / 1000 = 4.666 \text{ mg}$$

2. Weighing the Compound:

- Wear appropriate PPE.
- On a calibrated analytical balance, carefully weigh out the calculated mass of **L-006235** powder.
- Transfer the powder to a sterile microcentrifuge tube or vial.

3. Dissolving the Compound:

- Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **L-006235** powder.
- Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.

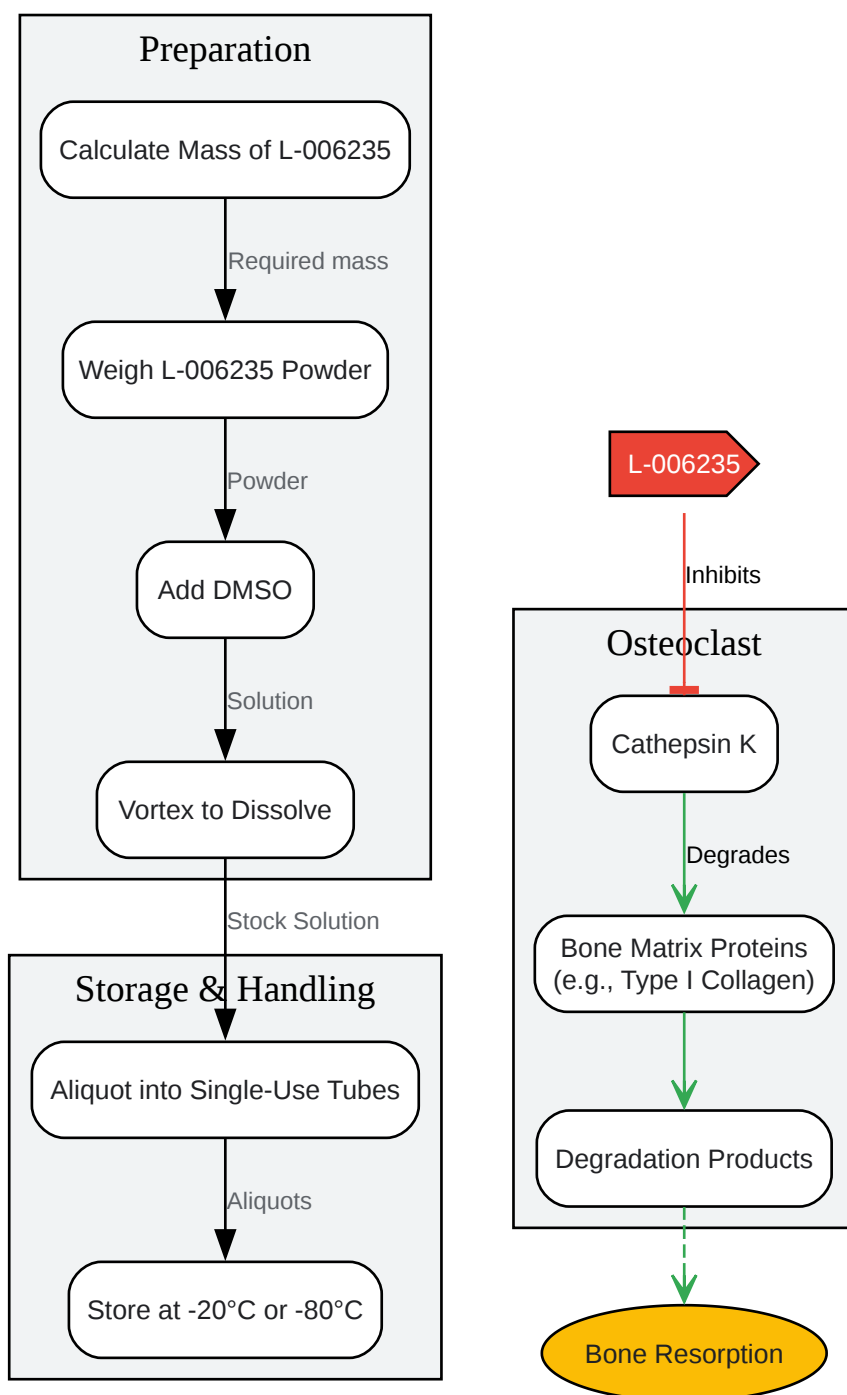
4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.[\[10\]](#)
- Store the aliquots in amber or foil-wrapped tubes to protect from light.

- Recommended storage temperatures and durations are outlined in the table below.

Storage Temperature	Duration	Source
+4°C (Solid)	6 Months	[1] [9]
-20°C (in DMSO)	1 Month	[10]
-80°C (in DMSO)	6 Months	[10]

Workflow for Preparing L-006235 Stock Solution



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